

# Synthesis of N-(4-Oxocyclohexyl)acetamide: A Comprehensive Literature Review

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## Compound of Interest

Compound Name: **N-(4-Oxocyclohexyl)acetamide**

Cat. No.: **B123319**

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## Introduction

**N-(4-Oxocyclohexyl)acetamide**, a vital chemical intermediate, plays a crucial role in the synthesis of various active pharmaceutical ingredients (APIs). Its structural motif is a key building block in the development of drugs targeting a range of therapeutic areas. Notably, it is an essential precursor in the production of Pramipexole, a dopamine agonist used in the treatment of Parkinson's disease and restless legs syndrome.<sup>[1][2][3]</sup> Furthermore, this compound serves as a critical reactant in the preparation of 2-pyrimidinecarbonitrile derivatives, which are under investigation as falcipain inhibitors for combating parasitic diseases such as malaria.<sup>[2][3][4]</sup> It is also recognized as an intermediate for Ramatroban and a metabolite of (trans-N-(4-nitroxycyclohexyl)acetamide).<sup>[3]</sup> This technical guide provides a comprehensive review of the primary synthetic routes to **N-(4-Oxocyclohexyl)acetamide**, offering detailed experimental protocols, comparative data, and workflow visualizations to support researchers and professionals in the pharmaceutical field.

## Physicochemical Properties

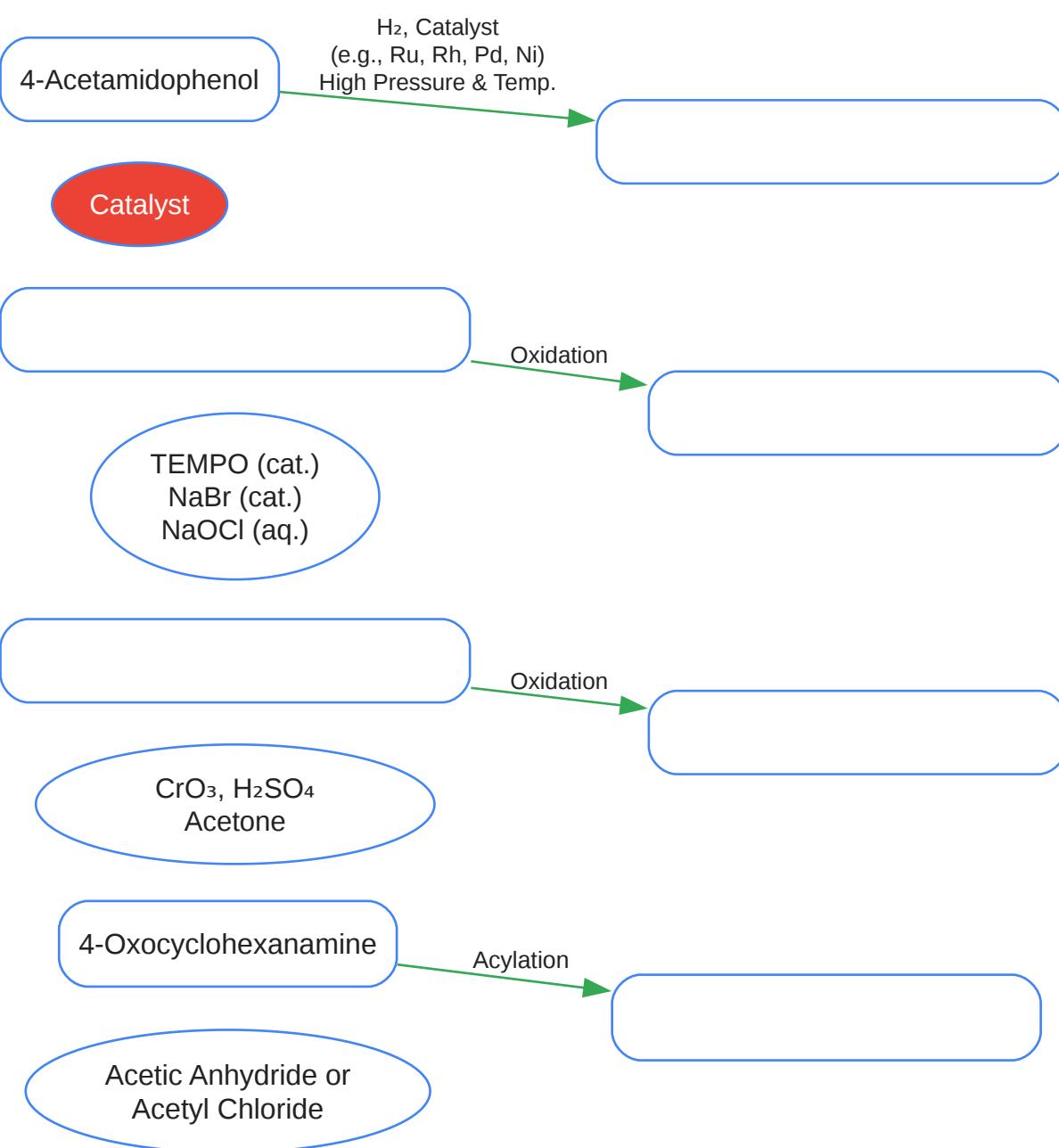
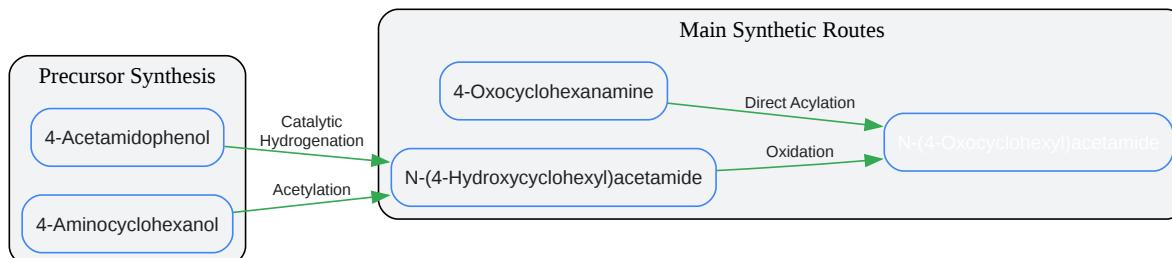
**N-(4-Oxocyclohexyl)acetamide** (CAS RN: 27514-08-5) is typically a white crystalline powder with a melting point in the range of 136-140 °C. It is soluble in alcohols and slightly soluble in water.<sup>[3]</sup>

Table 1: Physicochemical Properties of **N-(4-Oxocyclohexyl)acetamide**

Property	Value	References
CAS Number	27514-08-5	<a href="#">[2]</a>
Molecular Formula	C <sub>8</sub> H <sub>13</sub> NO <sub>2</sub>	<a href="#">[5]</a>
Molecular Weight	155.19 g/mol	<a href="#">[5]</a>
Appearance	White powder	<a href="#">[2]</a> <a href="#">[3]</a>
Melting Point	136-140 °C	
Solubility	Soluble in alcohol, slightly soluble in water	<a href="#">[3]</a>

## Synthetic Pathways

The synthesis of **N-(4-Oxocyclohexyl)acetamide** predominantly proceeds through the oxidation of a precursor alcohol, N-(4-hydroxycyclohexyl)acetamide (also known as 4-acetamidocyclohexanol). This precursor is commonly synthesized via the catalytic hydrogenation of 4-acetamidophenol (paracetamol). Alternative routes include the direct acylation of 4-oxocyclohexanamine. This review will detail these primary synthetic strategies.



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